

Technical Support Center: Strontium Chromate Waste Management

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Compound of Interest

Compound Name: Strontium chromate

Cat. No.: B1219968

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This guide provides essential information for researchers, scientists, and drug development professionals on the environmental impact and proper disposal of **strontium chromate** waste.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with **strontium chromate**?

A1: **Strontium chromate** is a known human carcinogen, primarily linked to lung cancer when inhaled.[1][2][3] Its toxicity is attributed to the hexavalent chromium ion (Cr(VI)).[2] Acute exposure can irritate the skin, eyes, nose, and throat.[1] Chronic or repeated exposure can lead to skin sensitization, ulcers, perforation of the nasal septum, and potential damage to the liver and kidneys.[1][4]

Q2: What are the major environmental risks of improper **strontium chromate** disposal?

A2: **Strontium chromate** is very toxic to aquatic life and can have long-lasting adverse effects on the environment.[5] Because it is water-soluble, it can spread in water systems and is highly mobile in soils, posing a risk of contaminating groundwater.[5][6] It is strongly advised not to let the chemical enter the environment because it is persistent.[4]

Q3: What immediate steps should I take in case of a **strontium chromate** spill?

A3: In the event of a spill, you should immediately evacuate all non-essential personnel from the area.[1] Remove all sources of ignition.[1] Wearing appropriate Personal Protective

Equipment (PPE), carefully sweep the spilled solid material into a covered, sealed container for hazardous waste disposal.[4][7] It is recommended to moisten the powder first to prevent dusting.[4][7] The area should then be cleaned and ventilated.[8]

Q4: What are the regulatory requirements for disposing of **strontium chromate** waste?

A4: **Strontium chromate** waste is considered hazardous waste.[1] Disposal must be handled by a licensed contractor and must be in accordance with all local, state, and federal regulations.[7] The U.S. Environmental Protection Agency (EPA) classifies this waste under hazardous waste number D007 for chromium.[8] Do not discharge waste to sewer systems or contaminate water, soil, or foodstuff.[7]

Q5: What type of Personal Protective Equipment (PPE) is required when handling **strontium chromate**?

A5: When handling **strontium chromate**, comprehensive PPE is mandatory. This includes a dust respirator (an approved/certified respirator such as a FFP3 mask is recommended), chemical safety goggles or a face shield, protective gloves, and a lab coat or full protective suit to prevent skin contact.[9][10]

Troubleshooting Guide

| Issue | Probable Cause | Solution |
|---|---|--|
| Skin or eye irritation after handling the compound. | Inadequate or compromised PPE; accidental exposure. | For skin: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. [11] Remove contaminated clothing. [4] For eyes: Flush with running water for at least 15 minutes, keeping eyelids open. [12] Seek immediate medical attention for any exposure. [9] |
| A yellow powder is found outside of the designated handling area. | Improper containment during transfer or weighing; inadequate ventilation causing dust dispersion. | Cordon off the area. Follow the spill cleanup protocol immediately (see FAQ Q3). Review handling procedures to identify and correct the source of the dispersion, ensuring work is done in a designated area like a chemical fume hood. [1] |
| Uncertainty about whether waste is properly neutralized. | Incomplete chemical reduction of hexavalent chromium (Cr(VI)) to the less toxic trivalent chromium (Cr(III)). | Use analytical test strips or a colorimetric test kit specific for hexavalent chromium to verify its absence in the treated waste stream before final disposal. Consult with your institution's environmental health and safety (EHS) office for validated testing procedures. |
| The designated hazardous waste container is full. | Normal accumulation of waste from experimental procedures. | Do not overfill the container. Seal the full container, label it clearly according to regulations, and contact your institution's EHS office for |

pickup.^[1] Begin using a new, properly labeled hazardous waste container.

Quantitative Data Summary

The following table summarizes key occupational exposure limits for hexavalent chromium compounds, including **strontium chromate**.

| Agency | Exposure Limit (8-hour TWA) | Notes |
|-------------|---|---|
| OSHA (PEL) | 5 µg/m ³ | Permissible Exposure Limit as an 8-hour time-weighted average (TWA). ^[13] |
| NIOSH (REL) | 0.001 mg/m ³ (1 µg/m ³) | Recommended Exposure Limit averaged over a 10-hour workshift. ^[1] |
| ACGIH (TLV) | 0.0002 mg/m ³ (0.2 µg/m ³) | Threshold Limit Value as TWA; classified as an A1 confirmed human carcinogen. ^{[3][4]} |

Experimental Protocols

Protocol for Laboratory Spill Cleanup of Strontium Chromate

This protocol outlines the steps for safely managing a small-scale spill of **strontium chromate** powder in a laboratory setting.

1. Immediate Response & Area Securement:

- Alert personnel in the immediate vicinity and evacuate the area.
- Restrict access to the contaminated zone.
- If any dust is airborne, exit the area and close the doors. Allow dust to settle for at least 30 minutes.

- Remove any potential ignition sources from the area.[\[1\]](#)

2. Donning Personal Protective Equipment (PPE):

- Before re-entering, don the following PPE:
- NIOSH-approved respirator for toxic dust.[\[9\]](#)
- Chemical safety goggles and/or face shield.[\[4\]](#)
- Chemical-resistant gloves (check manufacturer recommendations).[\[1\]](#)
- Disposable coveralls or a lab coat.[\[9\]](#)

3. Spill Containment and Collection:

- Gently cover the spill with damp paper towels or moisten the powder with a light water spray to prevent it from becoming airborne.[\[4\]](#)[\[7\]](#) Do not use high-pressure water streams.
- Carefully sweep or wipe the moistened material into a designated, labeled hazardous waste container.[\[4\]](#) Use tools that will not generate sparks.[\[7\]](#)
- Avoid creating dust during the collection process.

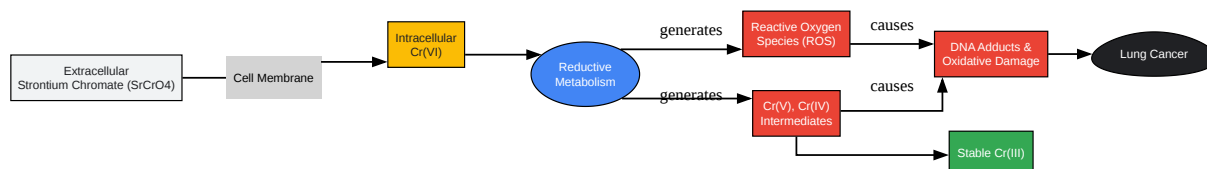
4. Decontamination:

- Wipe the spill area with wet paper towels.
- Wash the area with soap and water.[\[9\]](#)
- Collect all cleaning materials (paper towels, wipes, etc.) and place them in the same hazardous waste container.

5. Post-Cleanup and Disposal:

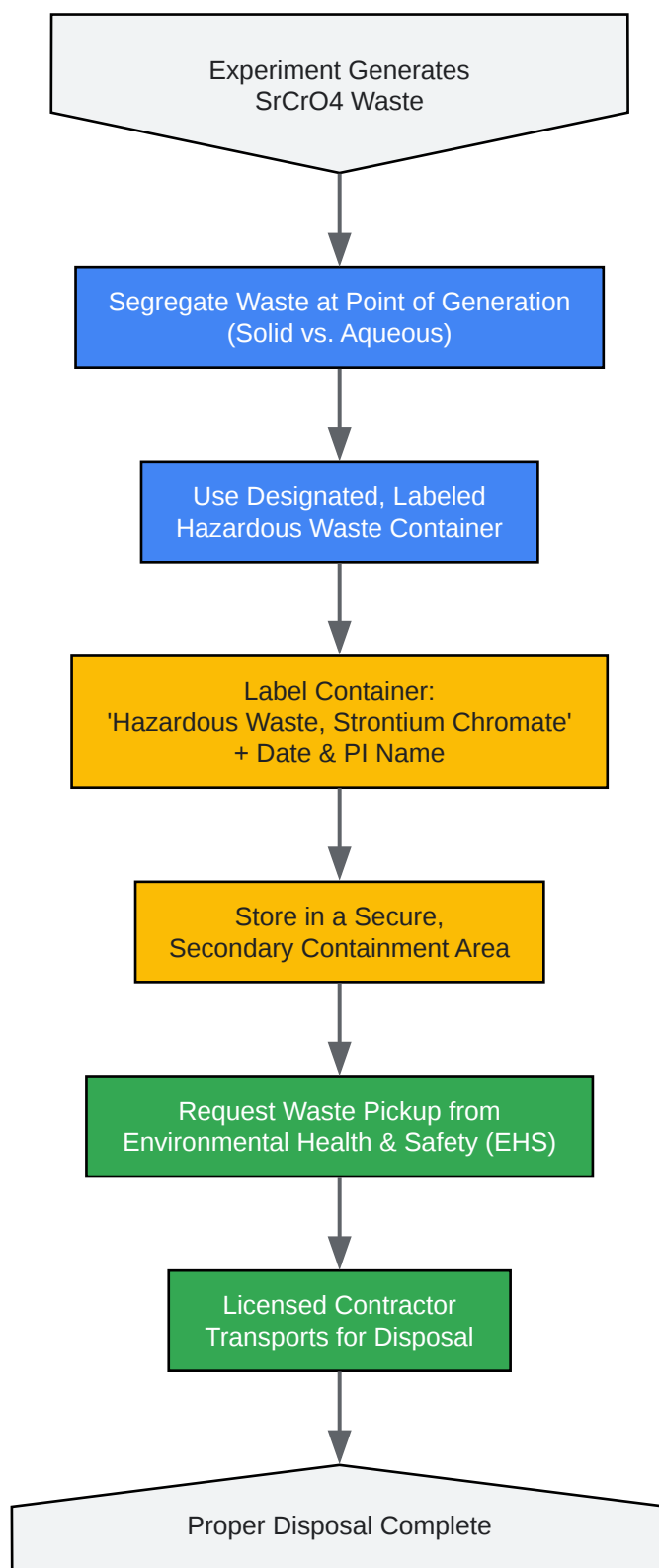
- Carefully remove PPE, avoiding self-contamination, and dispose of it as hazardous waste.
- Wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)
- Seal and label the hazardous waste container according to EPA and institutional guidelines.
- Contact your institution's Environmental Health & Safety (EHS) department for pickup and disposal by a licensed contractor.

Visualizations



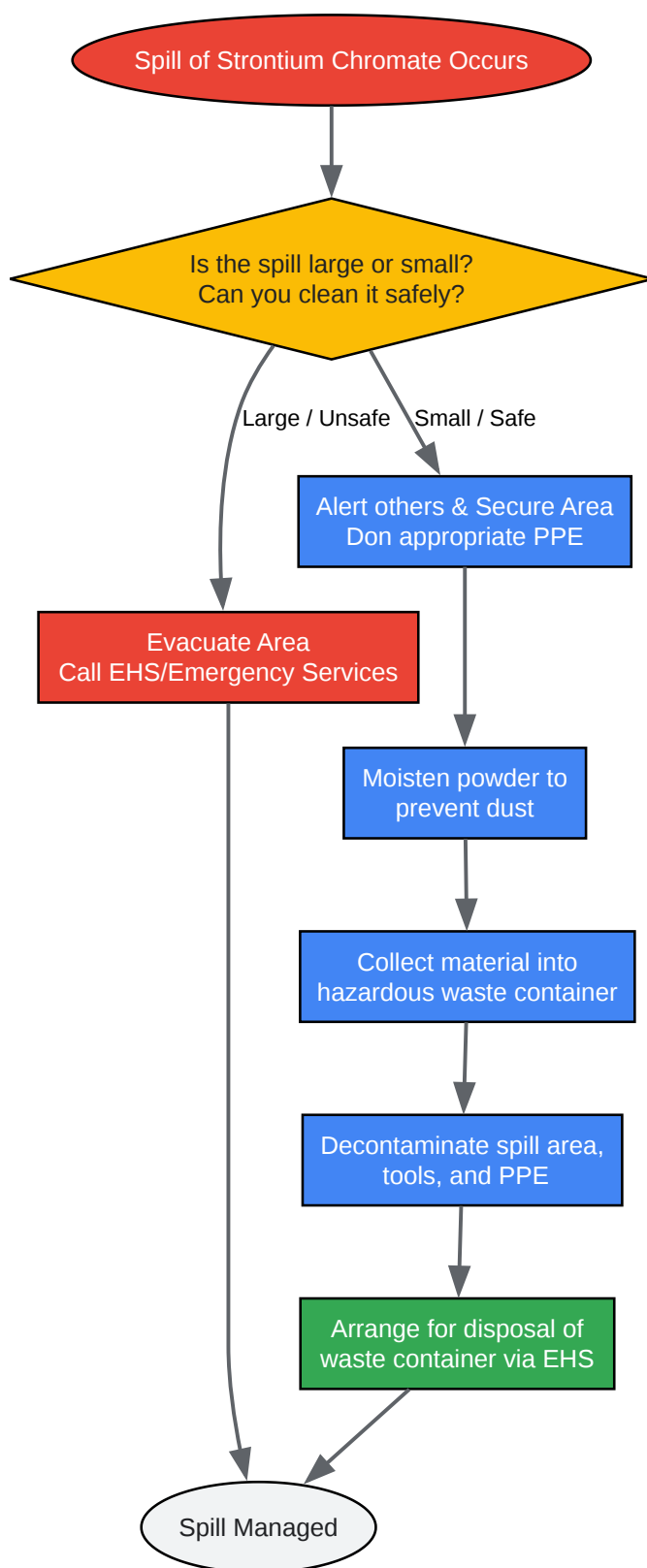
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Carcinogenic pathway of hexavalent chromium.



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Workflow for safe handling and disposal of waste.



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Emergency response flowchart for spills.

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